

Physical properties of Ethyl 3-mercaptopropionate (boiling point, density)

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Compound of Interest

Compound Name: *Ethyl 3-mercaptopropionate*

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Technical Guide: Physical Properties of Ethyl 3-mercaptopropionate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **Ethyl 3-mercaptopropionate** (CAS No. 5466-06-8), a crucial intermediate in various chemical syntheses. The information presented herein is intended to support research, development, and quality control activities.

Core Physical Properties

Ethyl 3-mercaptopropionate is a colorless to pale yellow liquid.^{[1][2]} Key physical properties are summarized in the table below, providing a consolidated reference for laboratory and developmental work.

Physical Property	Value	Conditions
Boiling Point	162 °C	@ 760 mmHg[1][3]
75 - 76 °C	@ 10 mmHg[1][4][5][6]	
Density	1.059 g/mL	@ 20 °C[1][4][6]
1.058 - 1.063 g/mL	@ 20 °C[3]	
1.055 g/cm ³	@ 20 °C[2]	
Molecular Formula	C ₅ H ₁₀ O ₂ S	
Molecular Weight	134.19 g/mol	[7]
CAS Number	5466-06-8	[3][5][7][8]

Experimental Protocols

Accurate determination of physical properties is fundamental to ensuring the identity, purity, and consistency of chemical substances. Standardized methodologies are crucial for reproducible results.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For **Ethyl 3-mercaptopropionate**, which has a relatively high boiling point at atmospheric pressure, vacuum distillation is often employed to prevent decomposition.

Methodology based on ASTM D1120: Standard Test Method for Boiling Point of Engine Coolants

While originally designed for engine coolants, the principles of this method are broadly applicable for the determination of the equilibrium boiling point of liquids.[1][4][5][8]

- Apparatus:
 - A round-bottom flask of suitable size.
 - A heating mantle or other controllable heat source.

- A condenser (reflux type).
- A calibrated thermometer or temperature probe positioned to measure the vapor temperature.
- Boiling chips to ensure smooth boiling.
- For reduced pressure measurements, a vacuum pump, manometer, and a bleed valve for pressure control are required.

- Procedure:
 1. Place a measured volume of **Ethyl 3-mercaptopropionate** into the round-bottom flask along with a few boiling chips.
 2. Assemble the distillation apparatus, ensuring all joints are secure. If performing a vacuum distillation, connect the apparatus to the vacuum system.
 3. Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
 4. Begin heating the flask gently.
 5. For vacuum distillation, once the system is sealed, slowly evacuate it to the desired pressure.
 6. Record the temperature at which a steady reflux is observed and the temperature reading on the thermometer stabilizes. This stable temperature is the boiling point at the recorded pressure.
 7. For atmospheric pressure, the principle is the same, without the vacuum setup. The liquid is heated until it boils, and the constant temperature of the vapor is recorded as the boiling point.^[4]

Determination of Density

Density is the mass per unit volume of a substance. For liquids, this is commonly determined using a pycnometer, hydrometer, or a digital density meter.

Methodology based on ASTM D4052: Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter

This method utilizes an oscillating U-tube to provide a precise and rapid determination of liquid density.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)

- Apparatus:

- A digital density meter equipped with an oscillating U-tube.
- A temperature-controlled sample cell.
- Syringes for sample injection.

- Procedure:

1. Calibrate the instrument with dry air and a reference standard of known density (e.g., pure water) at the desired temperature (e.g., 20 °C).
2. Ensure the sample of **Ethyl 3-mercaptopropionate** is free of air bubbles.
3. Inject the sample into the U-tube of the density meter.
4. Allow the temperature of the sample to equilibrate to the set temperature of the instrument.
5. The instrument measures the oscillation period of the U-tube containing the sample. This period is directly related to the density of the liquid.
6. The density value is typically displayed directly by the instrument. Multiple readings should be taken to ensure consistency and accuracy.

Logical Relationship of Physical Properties

The following diagram illustrates the fundamental relationship between the substance and its characteristic physical properties.

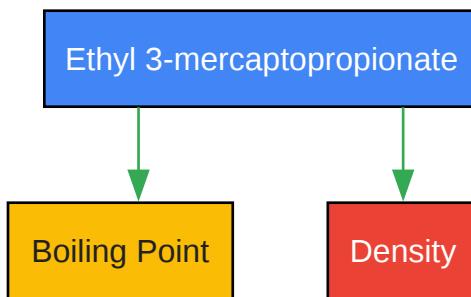
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Fig. 1: Relationship between Substance and Physical Properties.

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